

# Personal protective equipment for handling Bromomethyl acetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Bromomethyl acetate

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## Essential Safety and Handling Guide for Bromomethyl Acetate

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling reactive and hazardous chemicals like **Bromomethyl acetate**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure research environment.

## Properties and Hazards

**Bromomethyl acetate** is a flammable liquid and vapor that causes skin and serious eye irritation.[1][2] It may also cause respiratory irritation.[2] Due to its hazardous nature, it is crucial to handle this chemical with strict adherence to safety protocols. It is also sensitive to moisture and should be stored under nitrogen in a refrigerated, flammable-liquids area.[1][2]

Physical and Chemical Properties	
CAS Number	590-97-6[1][2]
Molecular Formula	C3H5BrO2[1][3]
Molecular Weight	153.97 g/mol [1]
Appearance	Colorless to light yellow clear liquid
Boiling Point	130-133 °C @ 750 mmHg[2]
Density	1.56 g/mL at 25 °C[4]
Flash Point	57 °C / 134.6 °F (closed cup)[2]
Hazard Classifications	
Flammable liquids	Category 3[2]
Skin Corrosion/Irritation	Category 2[2]
Serious Eye Damage/Eye Irritation	Category 2[2]
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)[2]

## Personal Protective Equipment (PPE)

The proper selection and use of PPE are critical to minimize exposure and ensure personal safety. The following table summarizes the required PPE for handling **Bromomethyl acetate**.

Body Part	Personal Protective Equipment	Specifications and Rationale
Eyes/Face	Chemical safety goggles or a face shield.[1][2]	Protects against splashes and vapors that can cause serious eye irritation.
Skin/Body	Appropriate protective gloves (e.g., nitrile or neoprene) and a lab coat or disposable gown.[1][2][5]	Prevents skin contact which can cause irritation.[2]
Respiratory	Use in a well-ventilated area. A NIOSH-approved respirator with an appropriate cartridge (e.g., type ABEK) is required if ventilation is inadequate or when vapors/aerosols are generated.[6]	Protects against inhalation of vapors which can cause respiratory tract irritation.[2]

## Handling and Storage Protocol

Adherence to proper handling and storage procedures is essential to prevent accidents and maintain the chemical's integrity.

### Engineering Controls:

- Work in a well-ventilated area, preferably under a chemical fume hood.[6]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1][2]
- Use explosion-proof electrical, ventilating, and lighting equipment.[1][2]

### Handling Procedures:

- Before use, ensure you are trained on the proper handling and storage of **Bromomethyl acetate**. [7]

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[8\]](#)
- Do not breathe vapors or mists.[\[6\]](#)
- Keep away from open flames, hot surfaces, and sources of ignition.[\[1\]](#)[\[2\]](#) Use non-sparking tools.[\[1\]](#)[\[2\]](#)
- Take precautionary measures against static discharge.[\[1\]](#)[\[2\]](#)
- Ground and bond containers when transferring material.[\[8\]](#)

#### Storage Conditions:

- Store in a tightly closed container in a dry and well-ventilated place.[\[9\]](#)
- Keep refrigerated at 2-8°C.
- Store under an inert gas like nitrogen, as the material is moisture-sensitive.[\[1\]](#)[\[2\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[2\]](#)

## Emergency and Disposal Procedures

In the event of an emergency, immediate and appropriate action is crucial.

Emergency Situation	First-Aid Measures
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get immediate medical attention. <a href="#">[2]</a>
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing and wash before reuse. Get medical attention. <a href="#">[2]</a> <a href="#">[10]</a>
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention. <a href="#">[1]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth and drink 2-4 cupfuls of milk or water. Get immediate medical attention. <a href="#">[10]</a>

#### Spill and Leakage:

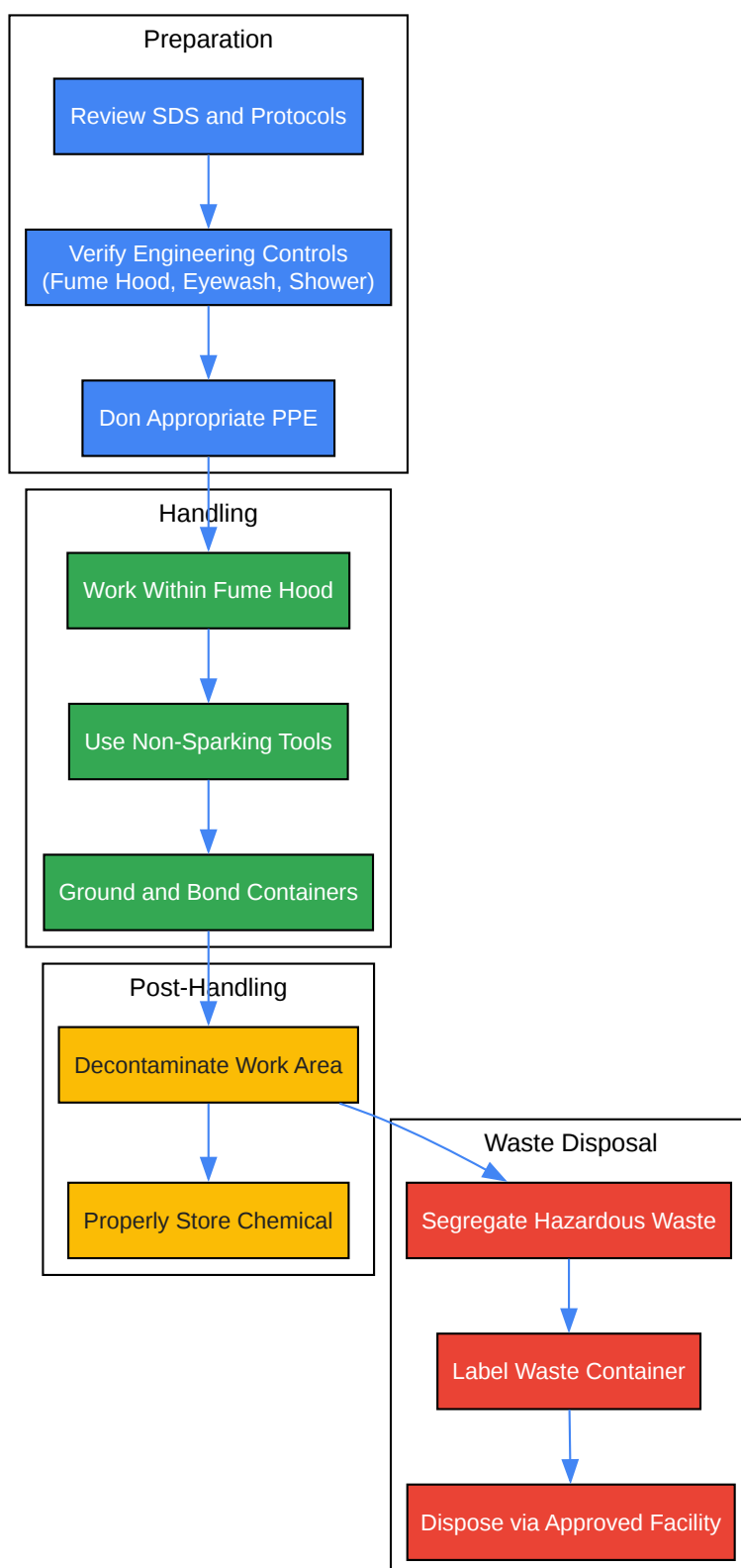
- Evacuate personnel from the spill area.
- Remove all sources of ignition.[\[1\]](#)[\[2\]](#)
- Ensure adequate ventilation.
- Wear appropriate PPE as described above.
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).[\[1\]](#)[\[2\]](#)
- Collect the absorbed material into a suitable, closed container for disposal.[\[1\]](#)[\[2\]](#)

#### Waste Disposal:

- Dispose of contents and container to an approved waste disposal plant.
- Waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[\[1\]](#)

## Operational Workflow for Handling Bromomethyl Acetate

The following diagram illustrates the logical workflow for safely handling **Bromomethyl acetate** from preparation to disposal.



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Caption: Safe handling workflow for **Bromomethyl acetate**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Bromomethyl acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b023851#personal-protective-equipment-for-handling-bromomethyl-acetate]

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)